

# An In-depth Technical Guide to (2,6-Dimethoxy-phenoxy)-acetic acid

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## Compound of Interest

Compound Name: (2,6-Dimethoxy-phenoxy)-acetic acid

CAS No.: 95110-10-4

Cat. No.: B1595082

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**(2,6-Dimethoxy-phenoxy)-acetic acid**, a member of the phenoxyacetic acid class of organic compounds, is a molecule of growing interest in the fields of chemical synthesis and drug discovery. Its unique structural features, characterized by a benzene ring substituted with two methoxy groups and an acetic acid moiety, provide a versatile scaffold for the development of novel bioactive molecules. This guide offers a comprehensive overview of its synthesis, physicochemical properties, and potential applications, with a focus on providing actionable insights for laboratory professionals.

The core structure of **(2,6-Dimethoxy-phenoxy)-acetic acid**, with its ether linkage and carboxylic acid group, allows for a wide range of chemical modifications, making it a valuable starting material for the synthesis of more complex molecules with potential therapeutic applications.<sup>[1]</sup> While the broader class of phenoxyacetic acids has been explored for various uses, including as herbicides and in the development of pharmaceuticals, the specific

properties and applications of the 2,6-dimethoxy substituted variant are an area of active investigation.[1][2]

## Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental to its application in research and development. The key identifiers and properties of **(2,6-Dimethoxy-phenoxy)-acetic acid** are summarized below.

Property	Value	Source
CAS Number	95110-10-4	[3]
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>5</sub>	[3]
Molecular Weight	212.20 g/mol	[3]

While experimental data for some properties of **(2,6-Dimethoxy-phenoxy)-acetic acid** are not readily available in the public domain, the properties of its core components and related structures can provide valuable estimations. For instance, the pKa of methoxyacetic acid is 3.57, suggesting that **(2,6-Dimethoxy-phenoxy)-acetic acid** is also a moderately strong acid. [4] The solubility is expected to be moderate in polar organic solvents and aqueous bases. Further experimental determination of properties such as melting point, boiling point, and solubility is crucial for its practical application.

## Synthesis of (2,6-Dimethoxy-phenoxy)-acetic acid

The most common and efficient method for the synthesis of **(2,6-Dimethoxy-phenoxy)-acetic acid** is the Williamson ether synthesis.[5] This well-established nucleophilic substitution reaction involves the reaction of an alkoxide with a primary alkyl halide.[5][6] In this case, 2,6-dimethoxyphenol (syringol) is deprotonated to form a phenoxide, which then acts as a nucleophile to displace the halide from a haloacetic acid, typically chloroacetic acid.

## Experimental Protocol: Williamson Ether Synthesis

This protocol is adapted from established procedures for the synthesis of phenoxyacetic acids. [7]

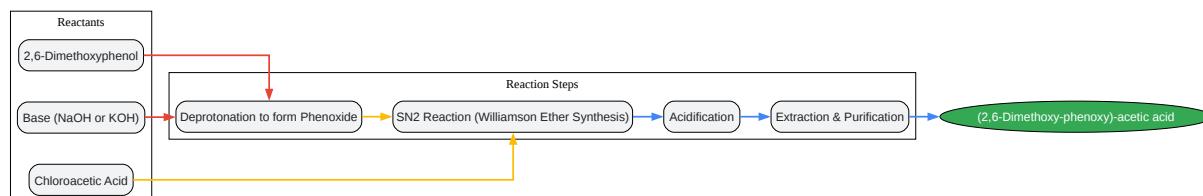
#### Materials:

- 2,6-Dimethoxyphenol (Syringol)
- Chloroacetic acid
- Sodium hydroxide (NaOH) or Potassium hydroxide (KOH)
- Water (distilled or deionized)
- Hydrochloric acid (HCl), concentrated
- Diethyl ether or other suitable organic solvent for extraction
- Anhydrous magnesium sulfate or sodium sulfate

#### Procedure:

- **Preparation of the Phenoxide:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve a known quantity of 2,6-dimethoxyphenol in an aqueous solution of sodium hydroxide. The molar ratio of NaOH to the phenol should be at least 1:1 to ensure complete deprotonation. Gentle heating may be required to facilitate dissolution.
- **Reaction with Chloroacetic Acid:** To the stirred phenoxide solution, add an equimolar amount of chloroacetic acid. The reaction mixture is then heated to reflux for a period of 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up and Isolation:** After the reaction is complete, the mixture is cooled to room temperature. The aqueous solution is then acidified with concentrated hydrochloric acid until it is acidic to litmus paper (pH ~2). This protonates the carboxylate to form the carboxylic acid, which will precipitate out of the solution if its solubility is low.
- **Extraction:** The product is then extracted from the aqueous mixture using an organic solvent such as diethyl ether. The organic layers are combined.
- **Purification:** The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate or sodium sulfate, and the solvent is removed under reduced pressure to yield the crude **(2,6-Dimethoxy-phenoxy)-acetic acid**.

- Recrystallization: Further purification can be achieved by recrystallization from a suitable solvent or solvent mixture, such as ethanol/water.



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Caption: Williamson Ether Synthesis Workflow.

## Potential Applications in Drug Development and Research

While specific biological activities of **(2,6-Dimethoxy-phenoxy)-acetic acid** are not extensively documented, the broader class of phenoxyacetic acids serves as a versatile scaffold in medicinal chemistry.[1] Derivatives have been investigated for a range of therapeutic applications, including as anti-inflammatory agents, antibacterial compounds, and antihypertensives.[1]

The presence of the methoxy groups on the phenyl ring can significantly influence the pharmacokinetic and pharmacodynamic properties of a molecule. These groups can affect metabolic stability, receptor binding affinity, and solubility. Therefore, **(2,6-Dimethoxy-phenoxy)-acetic acid** represents a valuable building block for generating libraries of compounds for high-throughput screening in drug discovery programs. For example, a

derivative, 2-(4-(2,4-dimethoxy benzoyl) phenoxy) acetic acid, is noted as a versatile intermediate in medicinal chemistry for developing bioactive molecules.[8]

## Spectroscopic Data

The structural elucidation of **(2,6-Dimethoxy-phenoxy)-acetic acid** would be confirmed using a combination of spectroscopic techniques. While a comprehensive dataset for this specific molecule is not readily available in public databases, expected spectral features can be predicted based on its structure and data from analogous compounds.

- <sup>1</sup>H NMR: The proton NMR spectrum is expected to show characteristic signals for the aromatic protons, the methylene protons of the acetic acid moiety, and the protons of the two methoxy groups.
- <sup>13</sup>C NMR: The carbon NMR spectrum would display distinct resonances for the carbonyl carbon of the carboxylic acid, the aromatic carbons, the methylene carbon, and the methoxy carbons.
- IR Spectroscopy: The infrared spectrum should exhibit a strong absorption band for the carbonyl group (C=O) of the carboxylic acid, typically in the region of 1700-1725 cm<sup>-1</sup>, and a broad absorption for the hydroxyl group (O-H) of the carboxylic acid, usually in the range of 2500-3300 cm<sup>-1</sup>.
- Mass Spectrometry: The mass spectrum would show a molecular ion peak corresponding to the molecular weight of the compound (212.20 g/mol ).

## Conclusion

**(2,6-Dimethoxy-phenoxy)-acetic acid** is a chemical compound with significant potential as a building block in organic synthesis and drug discovery. Its synthesis via the Williamson ether reaction is a straightforward and adaptable method for laboratory-scale production. While there is a need for more comprehensive data on its physicochemical properties and specific biological activities, its structural features suggest that it is a promising scaffold for the development of novel molecules with therapeutic potential. Further research into this compound and its derivatives is warranted to fully explore its utility in the scientific community.

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